Phenelfamycin E: A Technical Guide for Drug Discovery and Development

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Compound of Interest

Compound Name:	*Phenelfamycin E*
CAS No.:	*114451-31-9*
Cat. No.:	*B610084*

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Introduction: Re-evaluating a Potent Anti-Anaerobic Agent

In the persistent battle against antimicrobial resistance, the scientific community is revisiting promising, yet under-explored, classes of natural products. The elfamycin family of antibiotics, potent inhibitors of bacterial protein synthesis, represents one such frontier. Within this family lies **Phenelfamycin E** (CAS Number: 114451-31-9), a complex polyketide antibiotic with pronounced activity against Gram-positive anaerobic bacteria, most notably the urgent-threat pathogen Clostridium difficile.[1]

This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals. It moves beyond a simple data sheet to provide a synthesized, in-depth understanding of **Phenelfamycin E**, grounded in the foundational research that first brought this molecule to light. We will delve into its discovery, biological activity, mechanism of action, and the critical experimental protocols required for its isolation and evaluation. The causality behind experimental choices is explained, offering field-proven insights to guide future research and development efforts.

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Core Molecular Data and Physicochemical Properties

Phenelfamycin E is a structurally complex molecule, a characteristic that underscores both its potent bioactivity and the challenges associated with its development. Its core attributes are summarized below.

Property	Data	Reference
CAS Number	114451-31-9	[2]
Molecular Formula	$C_{65}H_{95}NO_{21}$	[2]
Molecular Weight	1226.44 g/mol	[2]
Synonyms	LL-E 19020, Ganefromycin-α	[3]
Class	Elfamycin Antibiotic	
Producing Organism	Streptomyces violaceoniger (strains AB 999F-80 and AB 1047T-33)	[4]
Related Compounds	Isomeric with Phenelfamycin F; Phenelfamycin G possesses the same basic structure with an additional hydroxyl group.	[5][6]

Solubility and Stability Profile

Detailed quantitative studies on the solubility and stability of **Phenelfamycin E** across a range of pH values and solvent systems are not extensively available in the public domain. However, insights can be drawn from its isolation protocols. The successful extraction from fermentation broth using ethyl acetate and subsequent purification via various chromatographic methods suggest that **Phenelfamycin E** possesses moderate polarity, with solubility in organic solvents like acetone and ethyl acetate.[7]

For drug development purposes, a formal physicochemical characterization is a critical next step. The following experimental workflow outlines a standard approach to determining these

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crucial parameters.

Experimental Protocol: Solubility and pH Stability Assessment

- Objective: To determine the aqueous solubility of **Phenelfamycin E** as a function of pH and its degradation kinetics under the same conditions.
- Materials:
  - Purified **Phenelfamycin E**
  - Aqueous buffers (e.g., citrate, phosphate, borate) covering a pH range of 2 to 10
  - Acetonitrile (HPLC grade)
  - Water (HPLC grade)
  - Calibrated pH meter
  - Shaking incubator
  - High-Performance Liquid Chromatography (HPLC) system with a UV detector and a C18 column
- Methodology - Solubility:
  1. Prepare a series of buffered solutions across the desired pH range.
  2. Add an excess amount of **Phenelfamycin E** to each buffered solution in a sealed vial.
  3. Equilibrate the samples in a shaking incubator at a controlled temperature (e.g., 25°C or 37°C) for a set period (e.g., 24-48 hours) to ensure saturation.
  4. After equilibration, centrifuge the samples to pellet the undissolved solid.
  5. Carefully withdraw an aliquot of the supernatant, filter it (e.g., 0.22 µm filter), and dilute it with an appropriate mobile phase.

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6. Quantify the concentration of dissolved **Phenelfamycin E** using a validated HPLC method. The resulting data will generate a pH-solubility profile.

- Methodology - Stability:

1. Prepare solutions of **Phenelfamycin E** at a known concentration in the same series of aqueous buffers.
2. Incubate the solutions at a controlled temperature (e.g., 37°C).
3. At specified time intervals (e.g., 0, 2, 4, 8, 12, 24 hours), withdraw an aliquot from each solution.
4. Immediately analyze the aliquots by HPLC to quantify the remaining concentration of the parent compound.
5. Calculate the degradation rate constant (k) for each pH value by plotting the natural logarithm of the concentration versus time. This will yield a pH-rate profile, identifying the pH of maximum stability.

- Causality and Insights: Amphoteric molecules often exhibit U-shaped pH-solubility profiles.[8] Understanding this profile is crucial for designing oral formulations, as it predicts how the drug's solubility will change during its transit through the variable pH environments of the gastrointestinal tract. The stability profile informs storage conditions and potential formulation strategies to mitigate degradation.

Biological Activity and In Vitro Efficacy

The phenelfamycins were initially selected for their potent activity against anaerobic bacteria.[4] Among the complex, **Phenelfamycin E** and its isomer Phenelfamycin F were found to be the most potent components.[1] Their efficacy, particularly against Clostridium species, positions them as compounds of significant interest for treating infections like C. difficile-associated disease (CDAD).

Minimum Inhibitory Concentration (MIC) Data

The following table summarizes the MIC values for **Phenelfamycin E** against a panel of clinically relevant anaerobic bacteria, as determined by agar dilution methodology. For context,

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data for the related phenelfamycins and the standard-of-care antibiotic vancomycin are included from the same study.

Microorganism	Phenelfamycin E (MIC, µg/mL)	Phenelfamycin A (MIC, µg/mL)	Phenelfamycin C (MIC, µg/mL)	Phenelfamycin F (MIC, µg/mL)	Vancomycin (MIC, µg/mL)
Clostridium difficile (10 strains)	0.06	0.25	1	0.06	0.5
Clostridium perfringens (5 strains)	0.25	0.5	2	0.125	1
Clostridium ramosum	0.06	0.25	0.5	0.06	0.25
Bacteroides fragilis (10 strains)	>128	>128	>128	>128	>128
Peptostreptococcus anaerobius	0.06	0.125	0.25	0.06	0.25

Data compiled from Swanson RN, et al. (1989).[1]

Expert Interpretation: The data clearly demonstrates the exceptional potency of **Phenelfamycin E** against toxigenic Clostridium species, with an MIC of 0.06 µg/mL against C. difficile, which is approximately 8-fold more potent than vancomycin in this assay.[1] The lack of activity against the Gram-negative anaerobe Bacteroides fragilis indicates a targeted spectrum of activity, which can be advantageous in a clinical setting as it may spare components of the healthy gut microbiota.

Mechanism of Action: Stalling the Ribosome

Phenelfamycin E belongs to the kirromycin-like class of elfamycins, which are defined by their unique molecular target: the bacterial elongation factor Tu (EF-Tu).[9][10] EF-Tu is a highly

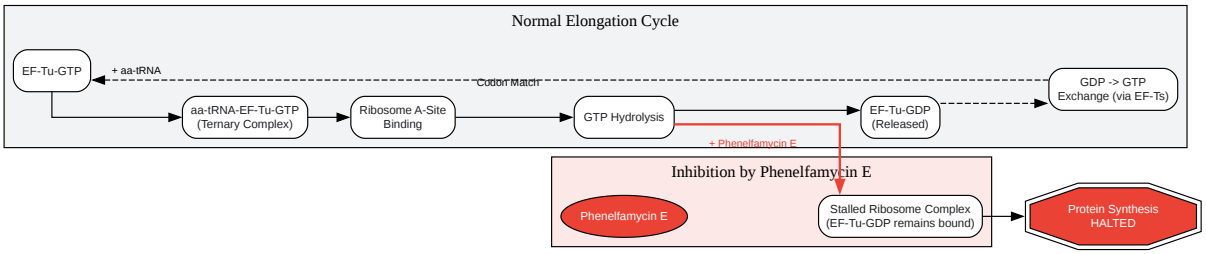
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conserved and abundant GTPase that plays an indispensable role in the elongation phase of protein synthesis.[5][9]

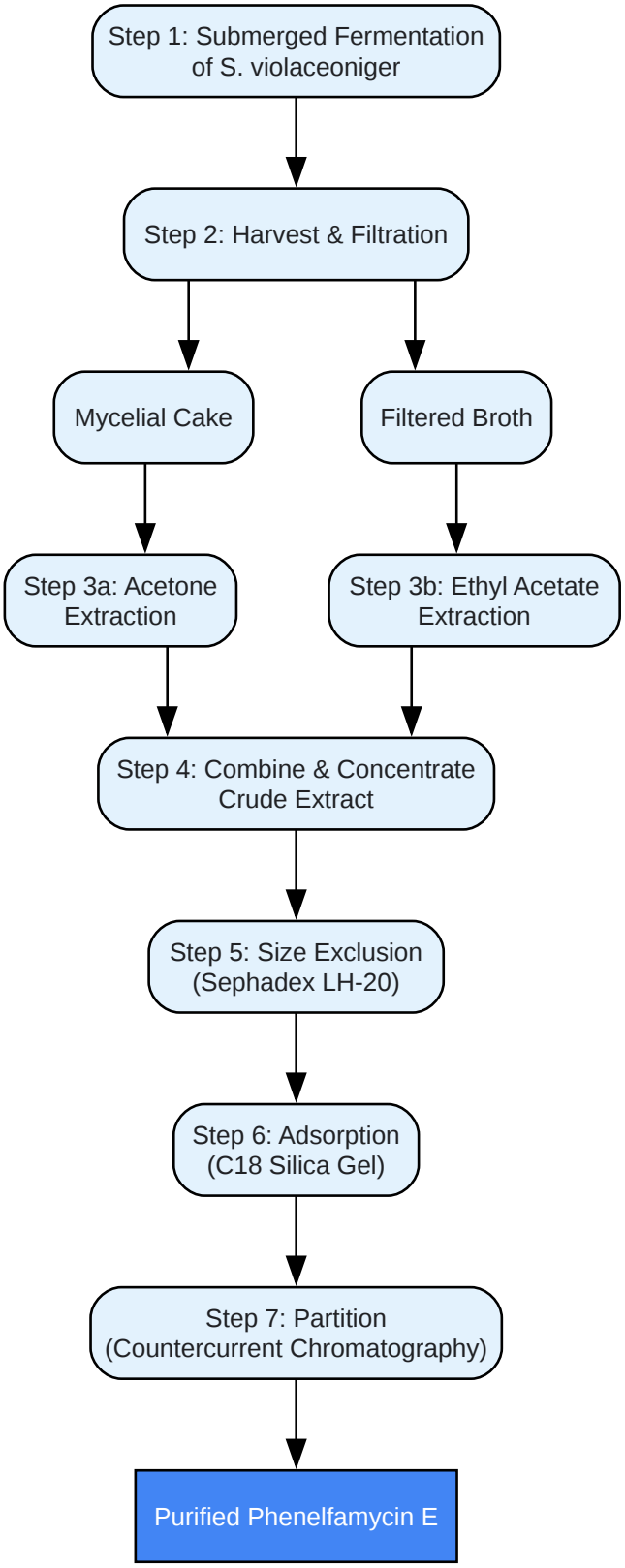
The canonical function of EF-Tu is to deliver aminoacyl-tRNA (aa-tRNA) to the A-site of the ribosome.[9] This process is powered by the hydrolysis of GTP to GDP. Upon successful codon recognition, EF-Tu hydrolyzes GTP, undergoes a conformational change, and the resulting EF-Tu-GDP complex dissociates from the ribosome, allowing peptide bond formation to proceed.

Phenelfamycin E and other kirromycin-type antibiotics disrupt this cycle by binding to EF-Tu.[9] This binding event locks the EF-Tu-GDP complex onto the ribosome, preventing its release even after GTP hydrolysis has occurred.[11] This stalled ternary complex physically obstructs the ribosome, halting protein synthesis altogether and leading to a bacteriostatic or bactericidal effect.

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Phenelfamycin E - Wikipedia [en.wikipedia.org]
- 4. Phenelfamycins, a novel complex of elfamycin-type antibiotics. I. Discovery, taxonomy and fermentation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. The Comprehensive Antibiotic Resistance Database [card.mcmaster.ca]
- 6. Phenelfamycins G and H, new elfamycin-type antibiotics produced by Streptomyces albospinus Acta 3619 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. PHENELFAMYCINS, A NOVEL COMPLEX OF ELFAMYCIN-TYPE ANTIBIOTICS [jstage.jst.go.jp]
- 8. idexx.com [idexx.com]
- 9. The Comprehensive Antibiotic Resistance Database [card.mcmaster.ca]
- 10. The Comprehensive Antibiotic Resistance Database [card.mcmaster.ca]
- 11. Elfamycins: Inhibitors of Elongation Factor-Tu - PMC [pmc.ncbi.nlm.nih.gov]
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